

# Personal protective equipment for handling 1,2-Dimethyl-4-nitrobenzene

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## Compound of Interest

Compound Name: 1,2-Dimethyl-4-nitrobenzene

Cat. No.: B166907

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## Essential Safety and Handling Guide for 1,2-Dimethyl-4-nitrobenzene

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **1,2-Dimethyl-4-nitrobenzene** (CAS No. 99-51-4), also known as 4-nitro-o-xylene. Adherence to these procedures is essential to ensure a safe laboratory environment.

Chemical Identification and Properties:

Property	Value
Molecular Formula	C8H9NO2[1][2]
Molecular Weight	151.16 g/mol [1][3]
Appearance	Pale straw-colored liquid or solid[4]
Odor	Aromatic[4]
Melting Point	30°C to 31°C (86°F to 88°F)[5]
Boiling Point	254°C (489°F) at 748 mmHg[5]
Flash Point	113°C (235.4°F) - closed cup[3]
Solubility	Slightly soluble in water; soluble in alcohol and ether[4][5]
Specific Gravity	1.117 (Denser than water)[5]

## Hazard Identification and Personal Protective Equipment (PPE)

**1,2-Dimethyl-4-nitrobenzene** is classified as an irritant to the skin, eyes, and mucous membranes.[5] It is harmful if swallowed and may be fatal if absorbed through the skin.[6]

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure easy access to an eyewash station and a safety shower.[7]

Personal Protective Equipment (PPE):

PPE Category	Specification
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields. For splash hazards, a face shield is recommended in addition to goggles.[8]
Hand Protection	Wear chemically resistant gloves (e.g., Nitrile rubber).[9]
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashing, consider a chemical-resistant apron or suit.
Respiratory Protection	For weighing and diluting the neat chemical, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[5]

## Operational Plan: Handling and Storage

### Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **1,2-Dimethyl-4-nitrobenzene**.
- Assemble PPE: Don all required personal protective equipment as specified above.
- Prepare Workspace: Ensure the chemical fume hood is operational and the work area is clear of clutter and ignition sources.[5]

### Handling:

- Dispensing: Carefully dispense the required amount of the chemical, avoiding the creation of dust or aerosols.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[10]
- Hygiene: Do not eat, drink, or smoke when using this product.[8] Wash hands thoroughly after handling.[11]

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[11\]](#)
- Store away from incompatible materials such as strong oxidizers and strong bases.[\[5\]](#)[\[6\]](#)
- It is recommended to store this material in a refrigerator.[\[5\]](#)

## Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[5]</a> <a href="#">[11]</a> Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[11]</a>
Skin Contact	Immediately remove all contaminated clothing. <a href="#">[5]</a> Wash affected skin with soap and plenty of water for at least 15 minutes. <a href="#">[5]</a> <a href="#">[11]</a> Seek medical attention if irritation develops. <a href="#">[5]</a>
Inhalation	Move the victim to fresh air immediately. <a href="#">[5]</a> <a href="#">[11]</a> If breathing is difficult, give oxygen. If not breathing, give artificial respiration. <a href="#">[11]</a> Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[11]</a> Rinse mouth with water. <a href="#">[8]</a> <a href="#">[11]</a> Never give anything by mouth to an unconscious person. <a href="#">[8]</a> <a href="#">[11]</a> Call a poison control center or seek immediate medical attention. <a href="#">[8]</a> <a href="#">[12]</a>

## Spill and Disposal Plan

**Spill Response:**

- Evacuate: Immediately evacuate the area of the spill.
- Isolate: Isolate the spill area for at least 25 meters (75 feet) for solids.[\[5\]](#)

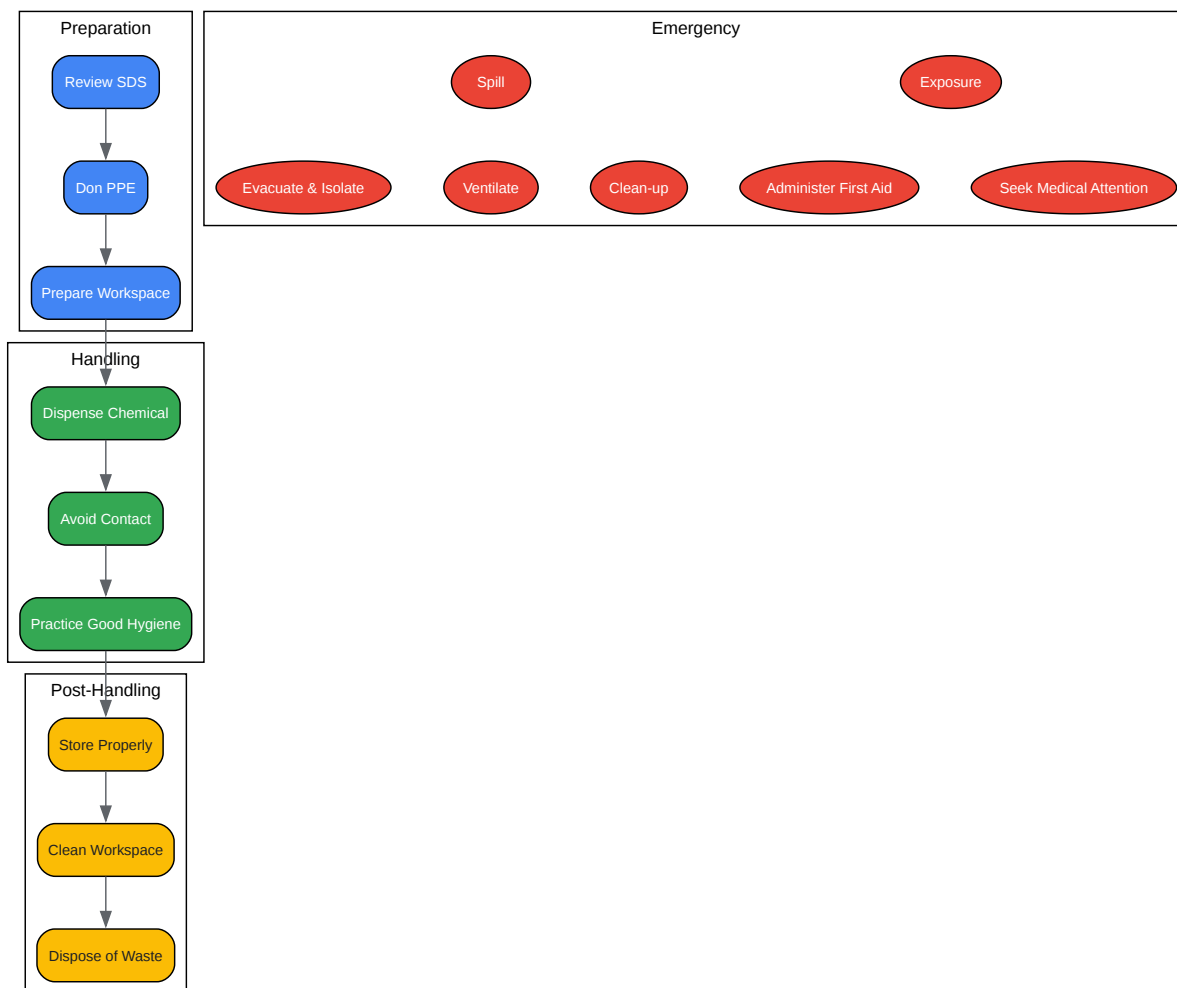
- Ventilate: Ensure the area is well-ventilated.
- Clean-up (Small Spills):
  - Remove all sources of ignition.[5]
  - Dampen the solid spill material with ethanol to reduce dust.[5]
  - Carefully transfer the dampened material to a suitable, labeled container for disposal.[5]
  - Use absorbent paper dampened with ethanol to clean up any remaining material.[5]
  - Wash the contaminated surface with ethanol followed by a soap and water solution.[5]

#### Disposal:

- Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.
- Seal contaminated absorbent paper and any contaminated clothing in a vapor-tight plastic bag for eventual disposal.[5]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[13]

## Safety and Handling Workflow

Workflow for Handling 1,2-Dimethyl-4-nitrobenzene



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